

Personal protective equipment for handling 2-((tert-Butoxycarbonyl)amino)ethyl 4-methylbenzenesulfonate

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Compound of Interest

Compound Name: 2-((tert-Butoxycarbonyl)amino)ethyl 4-methylbenzenesulfonate

Cat. No.: B114937

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Essential Safety and Handling Guide for 2-((tert-Butoxycarbonyl)amino)ethyl 4-methylbenzenesulfonate

This guide provides critical safety, handling, and disposal information for **2-((tert-Butoxycarbonyl)amino)ethyl 4-methylbenzenesulfonate**, tailored for researchers, scientists, and drug development professionals. Adherence to these protocols is essential for ensuring laboratory safety and procedural accuracy.

Personal Protective Equipment (PPE)

Proper personal protective equipment is mandatory to minimize exposure and ensure safety when handling this compound. The recommended PPE is summarized below.

PPE Category	Item	Specifications and Recommendations	Rationale
Eye Protection	Safety Goggles	Chemical splash goggles compliant with EN 166 or ANSI Z87.1 standards.	To protect eyes from dust particles and potential splashes of solutions.
Hand Protection	Chemical-Resistant Gloves	Nitrile rubber or other suitable chemical-resistant gloves.	To prevent skin contact with the compound. [1] [2]
Body Protection	Laboratory Coat	A standard, fully-buttoned laboratory coat.	To protect skin and personal clothing from contamination.
Respiratory Protection	Mask/Respirator	An approved mask or respirator should be worn, especially if dust is generated. All handling should be conducted in a chemical fume hood. [2]	To prevent inhalation of the powdered compound. [1]

Physicochemical Properties

A summary of the key physical and chemical properties of **2-((tert-Butoxycarbonyl)amino)ethyl 4-methylbenzenesulfonate** is provided below.

Property	Value
Molecular Formula	C ₁₄ H ₂₁ NO ₅ S
Molecular Weight	315.39 g/mol
Appearance	Solid
Melting Point	47-49 °C
Boiling Point	461.9 ± 28.0 °C at 760 mmHg
Density	1.189 ± 0.06 g/cm ³
Flash Point	233.2 ± 24.0 °C
Solubility	Soluble in ether, ethanol, dichloromethane, ethyl acetate, and chloroform. Slightly soluble in water. ^[1]

Operational and Disposal Plans

Handling:

- Wear all required personal protective equipment as detailed above.^{[2][3]}
- Ensure adequate ventilation by working in a chemical fume hood.^{[2][3]}
- Avoid the formation of dust.^[3]
- Do not get the chemical in eyes, on skin, or on clothing.^[3]
- Avoid ingestion and inhalation.^[3]
- Wash hands thoroughly after handling.^[2]

Storage:

- Store in a tightly closed container.^{[2][3]}
- Keep in a dry, cool, and well-ventilated place.^[3]

- Recommended storage temperature is 2-8°C, protected from light.[1][4]
- Incompatible materials to avoid include acids, bases, and reducing agents.[3]

Disposal:

- Dispose of the chemical and any contaminated materials as hazardous waste.
- Follow all local, state, and national regulations for chemical waste disposal.[1]
- Do not allow the material to enter drains or water courses.

Emergency Procedures

First-Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention if irritation persists.[2][3]
- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes while removing all contaminated clothing and shoes.[2][3] If skin irritation or a rash occurs, seek medical advice.
- Inhalation: Remove the individual to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.[2][3]
- Ingestion: Wash out the mouth with water. Do not induce vomiting unless directed to do so by medical personnel. Seek medical attention.[2]

Fire-Fighting Measures:

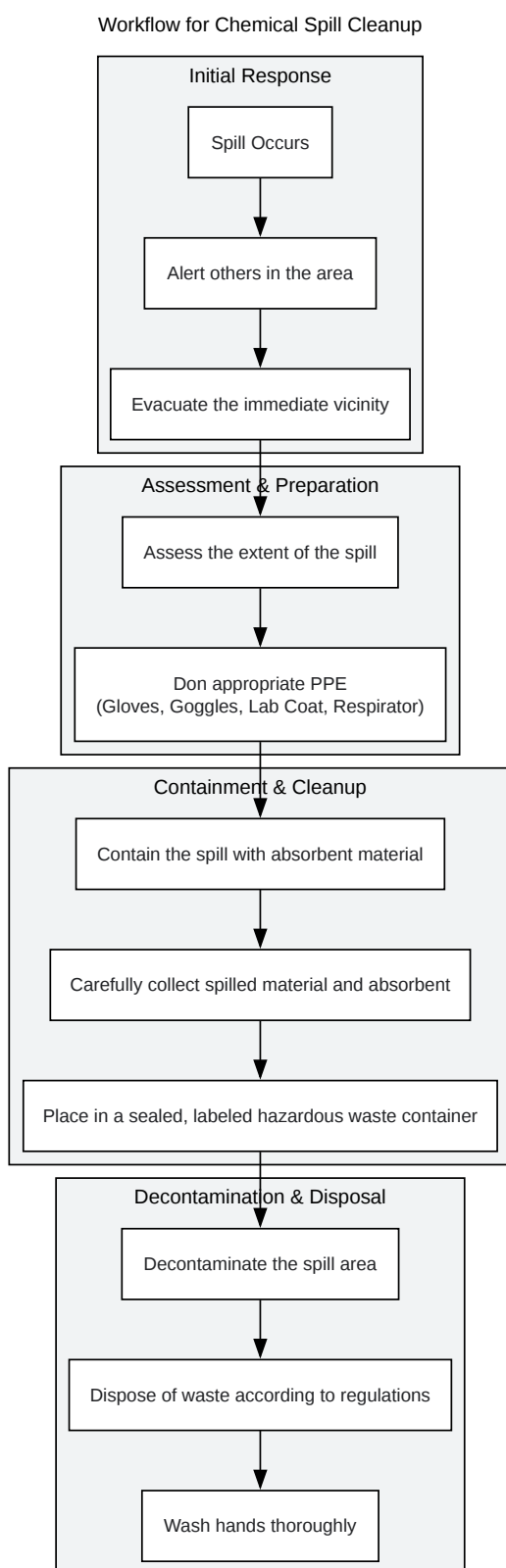
- Suitable Extinguishing Media: Use dry powder, carbon dioxide, or foam. For larger fires, water spray, fog, or foam can be used.
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.

- **Specific Hazards:** Hazardous combustion products may include nitrogen oxides, carbon monoxide, and carbon dioxide.[3]
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[2][3]

Accidental Release Measures:

- **Personal Precautions:** Evacuate personnel to a safe area. Wear appropriate personal protective equipment, including respiratory protection, chemical-resistant gloves, and eye protection. Ensure adequate ventilation.[2][3]
- **Environmental Precautions:** Prevent the chemical from entering drains, sewers, or waterways.
- **Methods for Cleaning Up:** For a solid spill, carefully sweep up the material and place it into a suitable, labeled container for disposal. Avoid generating dust. For a liquid spill, absorb the material with an inert absorbent material such as sand or vermiculite and place it in a sealed container for disposal.[2]

Experimental Workflow: Chemical Spill Cleanup



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Caption: Workflow for handling a chemical spill.

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